

Application Notes and Protocols: Preparation of BAY 60-6583 Stock Solution in DMSO

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Compound of Interest

Compound Name: BAY 60-6583

Cat. No.: B1667818

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BAY 60-6583 is a potent and selective partial agonist for the adenosine A2B receptor (A2BAR), a G-protein coupled receptor.[1] It displays high affinity for human A2B receptors with an EC50 value of approximately 3 nM, while showing significantly lower affinity for A1, A2A, and A3 receptors.[2][3] Activation of the A2B receptor is linked to various physiological and pathophysiological processes, including inflammation, cardioprotection, and cancer biology.[2] [4] In experimental models, **BAY 60-6583** has been shown to be cardioprotective in myocardial ischemia, attenuate lung injury, and modulate immune responses.[2][4][5] Due to its poor solubility in aqueous solutions, a stock solution is typically prepared in an organic solvent, most commonly dimethyl sulfoxide (DMSO).[6]

Data Presentation: Physicochemical and Biological Properties

A summary of the key quantitative data for **BAY 60-6583** is presented below.

Property	Value	Source(s)
Molecular Weight	379.44 g/mol	[2]
Molecular Formula	C ₁₉ H ₁₇ N ₅ O ₂ S	[2]
Appearance	White to light yellow/beige crystalline solid	[2][7]
Purity (HPLC)	≥98%	[7]
Solubility in DMSO	Varies by source: 20 mg/mL to 100 mg/mL (52.7 mM to 263.5 mM). Sonication is often recommended to achieve higher concentrations.[2][3][6][7][8][9]	[2][3][7][8][9]
EC ₅₀ (human A2BAR)	3 nM	[2][3][8]
K _i (A2BAR)	750 nM (mouse), 340 nM (rabbit), 330 nM (dog)	[2][8]
Storage (Powder)	3 years at -20°C, 2 years at 4°C	[2]
Storage (DMSO Stock)	2 years at -80°C, 1 year at -20°C.[2][8][9] It is recommended to aliquot to avoid repeated freeze-thaw cycles.[9]	[2][8][9]

Experimental Protocols

Preparation of a 10 mM BAY 60-6583 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BAY 60-6583** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro and in vivo experiments.

Materials:

- **BAY 60-6583** powder (CAS: 910487-58-0)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate Reagents:** Allow the vial of **BAY 60-6583** powder and the bottle of DMSO to come to room temperature before opening to prevent condensation of moisture. Hygroscopic DMSO can significantly impact the solubility of the compound.^{[2][9]}
- **Weigh Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BAY 60-6583** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.79 mg of the compound (Molecular Weight = 379.44 g/mol). Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} = \text{Mass (g)}$ $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 379.44 \text{ g/mol} = 0.00379 \text{ g} = 3.79 \text{ mg}$
- **Add Solvent:** Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the tube containing the **BAY 60-6583** powder. To make a 10 mM solution with 3.79 mg of powder, add 1 mL of DMSO.
- **Dissolve Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aid Dissolution (If Necessary):** If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.^{[2][8]} Gentle warming (e.g., to 37°C) can also be applied, but avoid excessive heat to prevent degradation. Visually inspect the solution to ensure there are no visible particles.

- Aliquot for Storage: Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This practice is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[\[9\]](#)
- Store Properly: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[2\]](#)[\[8\]](#)[\[9\]](#)

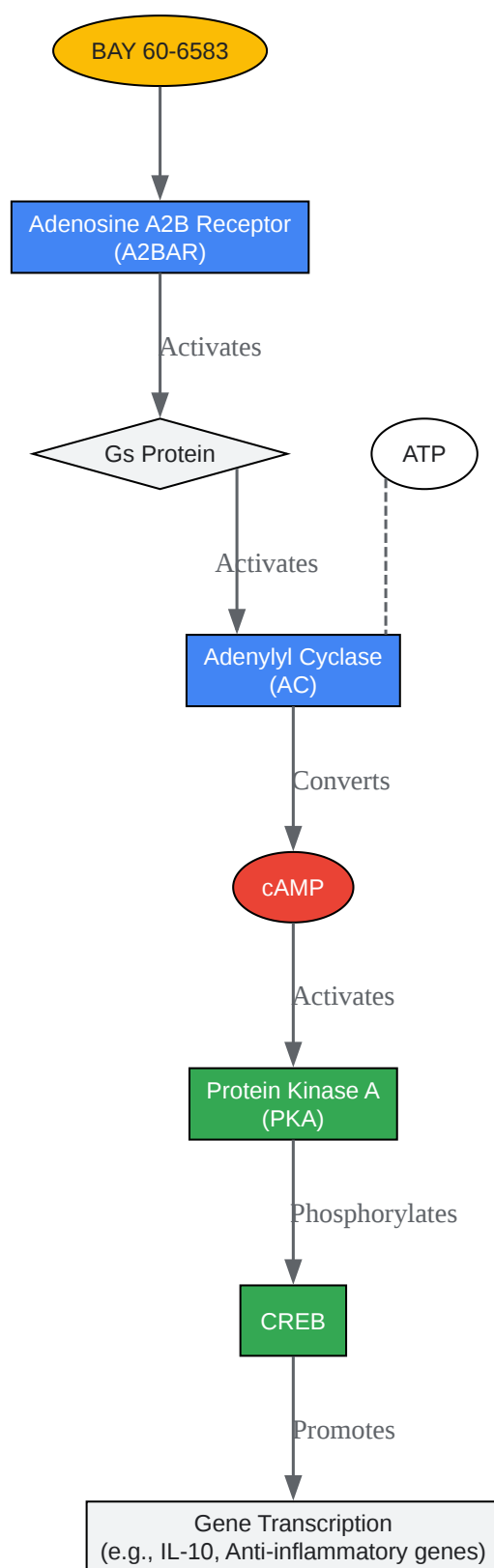
Preparation of Working Solutions for Cell Culture

Procedure:

- Thaw a single aliquot of the 10 mM **BAY 60-6583** DMSO stock solution at room temperature.
- Dilute the stock solution serially in sterile cell culture medium to achieve the desired final concentration for your experiment.
- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control for the experiment contains the same final concentration of DMSO as the treatment groups.
- It is recommended to prepare working solutions fresh for each experiment.[\[2\]](#) Do not store aqueous working solutions for more than one day.[\[6\]](#)

Visualizations

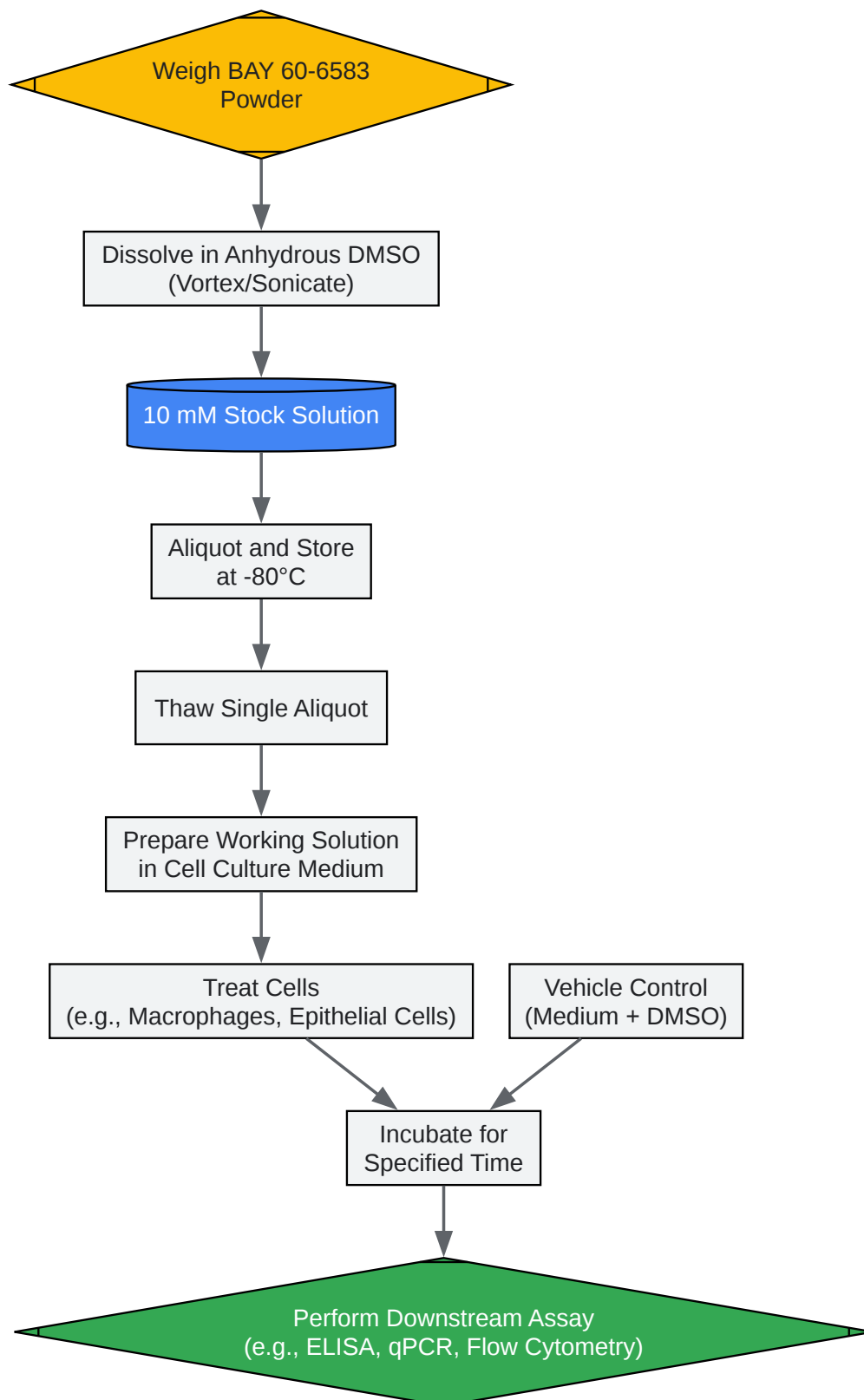
Signaling Pathway of BAY 60-6583



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Caption: A2B receptor signaling cascade initiated by **BAY 60-6583**.

Experimental Workflow



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Caption: General workflow for preparing and using **BAY 60-6583** in vitro.

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